

vapor pressure of Dow Corning 704 diffusion pump fluid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *1,3,3,5-Tetramethyl-1,1,5,5-tetraphenyltrisiloxane*

CAS No.: 3982-82-9

Cat. No.: B046594

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An In-depth Technical Guide to the Vapor Pressure of DOWSIL™ 704 Diffusion Pump Fluid

Authored by: Gemini, Senior Application Scientist

Abstract

This technical guide provides a comprehensive examination of the vapor pressure characteristics of DOWSIL™ 704 (formerly Dow Corning 704), a single-component silicone fluid pivotal for generating high vacuum. The narrative delves into the fundamental principles of diffusion pump operation, establishing the critical role of the working fluid's vapor pressure. We present a detailed analysis of the physicochemical properties of DOWSIL™ 704, with a focused compilation of its vapor pressure data across a range of temperatures. A rigorous, field-proven experimental protocol for the determination of low vapor pressures is detailed, providing researchers with a self-validating methodology. The guide aims to equip scientists and drug development professionals with the expertise to optimize high-vacuum processes by understanding and controlling the parameters governed by fluid vapor pressure.

The Foundational Role of Vapor Pressure in High-Vacuum Generation

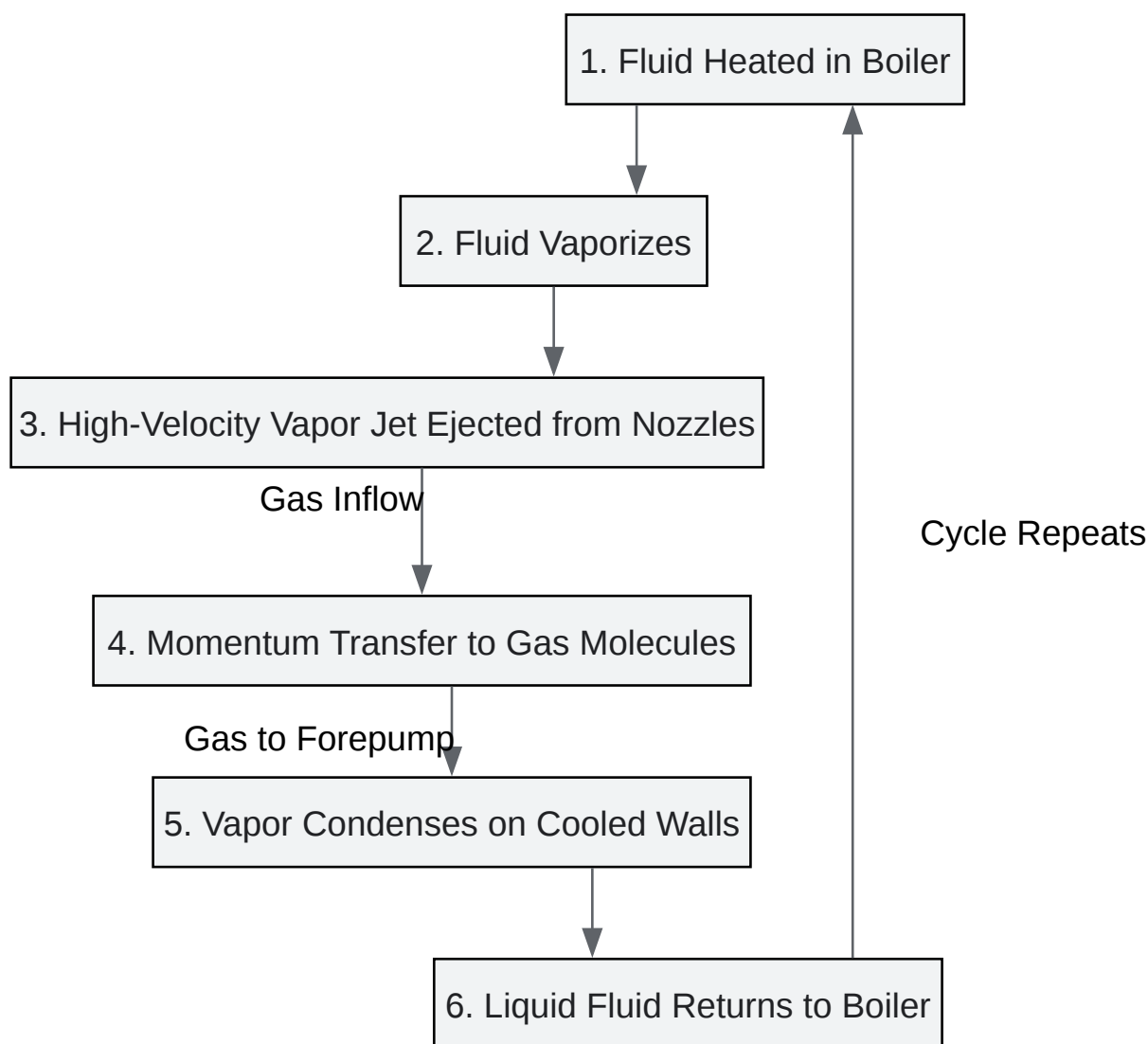
Diffusion pumps are momentum transfer pumps, a cornerstone technology for achieving high vacuum in the pressure regime of 1×10^{-3} to 1×10^{-10} Torr.[1][2] Unlike mechanical pumps that rely on positive displacement, diffusion pumps utilize a high-velocity jet of vapor to direct gas molecules from the vacuum chamber towards the exhaust.[1][3] The entire operation is a finely balanced thermodynamic cycle, and the vapor pressure of the working fluid is the most critical parameter governing its performance.

The process, illustrated in the diagram below, begins with the fluid being heated in a boiler at the base of the pump.[2][3] The resulting vapor rises through a central chimney and is ejected downwards at supersonic speeds through a series of nozzles.[2][4] Gas molecules from the process chamber diffuse into this vapor jet and are imparted with a downward momentum. This action effectively "drags" the gas molecules to a lower region of the pump, where they are compressed and removed by a mechanical backing pump. The pump fluid vapor then condenses on the cooled outer walls of the pump, returning to the boiler as a liquid to repeat the cycle.[3][5]

An ideal diffusion pump fluid must possess two conflicting vapor pressure characteristics:

- **High Vapor Pressure at Boiler Temperature:** The fluid must boil vigorously at a practical temperature (typically 180-270°C) to create the dense, high-velocity vapor jet required for efficient pumping.[2]
- **Low Vapor Pressure at Ambient and Baffle Temperatures:** This is paramount. The ultimate vacuum a pump can achieve is fundamentally limited by the partial pressure of the pump fluid itself. If the fluid has a high vapor pressure at the temperature of the upper pump stages and the vacuum chamber, its molecules will readily evaporate back into the system. This phenomenon, known as backstreaming, is a primary source of contamination and sets the lower limit on the achievable pressure.[4][6]

DOWSIL™ 704 is engineered to masterfully balance these requirements.



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Figure 1: The operational cycle of an oil diffusion pump, highlighting the phase changes of the working fluid.

Physicochemical Profile of DOWSIL™ 704

DOWSIL™ 704 is a single-component fluid, chemically identified as Tetramethyltetraphenyltrisiloxane.^{[7][8][9]} This specific molecular structure imparts exceptional thermal stability, resistance to oxidation, and, most importantly, a very low vapor pressure at room temperature.^{[6][10]} Its single-component nature ensures that it does not fractionate during operation, providing consistent performance over long periods.^[11]

Key Physical and Thermal Properties

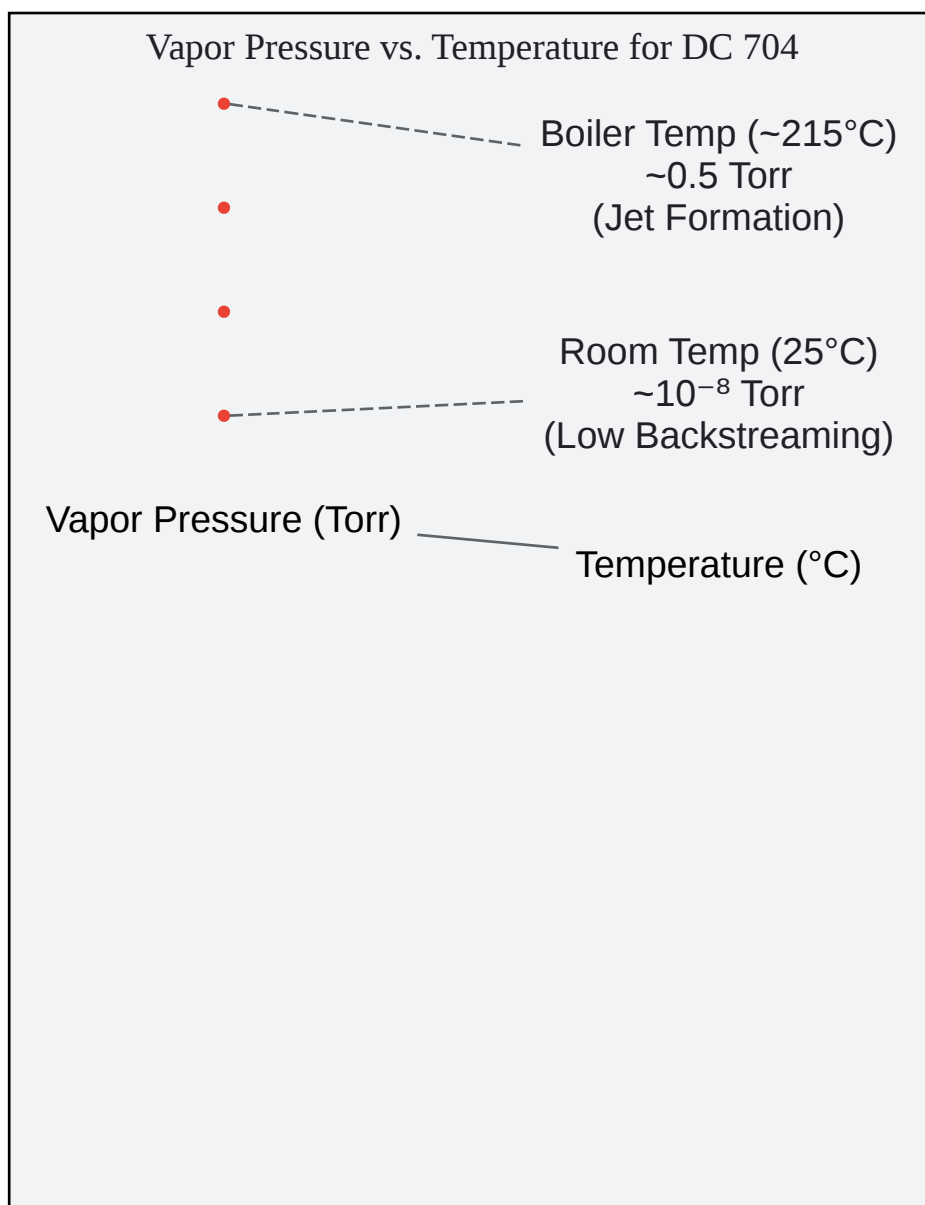
The operational efficacy of DOWSIL™ 704 is defined by a collection of its physical properties. These values are crucial for system design, performance modeling, and ensuring compatibility with experimental conditions.

Property	Value	Units	Comments / Significance
Chemical Name	Tetramethyltetraphenyltrisiloxane	-	High phenyl content contributes to thermal and radiation resistance.[6][11]
Molecular Weight	484.81	g/mol	Influences vaporization characteristics and kinetic calculations.[7][8]
Vapor Pressure @ 25°C	1×10^{-8} - 2×10^{-8}	Torr (mm Hg)	Defines the ultimate vacuum achievable without cryogenic trapping.[9][12][13]
Boiling Point @ 0.5 Torr	215	°C	Indicates the temperature required for vaporization under vacuum.[7][9]
Ultimate Vacuum (Untrapped)	10^{-6} to 10^{-8}	Torr	The typical operating range achievable in a standard setup.[11][14]
Ultimate Vacuum (Trapped)	10^{-10} to 10^{-11}	Torr	Achievable with baffles or liquid nitrogen traps to condense backstreaming fluid.[11][14]
Specific Gravity @ 25°C	1.07	g/cc	Necessary for calculating the correct fluid volume for the pump boiler.[8][13]

Kinematic Viscosity @ 25°C	38 - 39	cSt	Affects fluid flow and return to the boiler.[8][12][15]
Flash Point (Open Cup)	221	°C	A critical safety parameter related to the fluid's flammability.[8][13]
Heat of Vaporization @ 200°C	25.5	kcal/g mole	The energy required to transition the fluid from liquid to vapor in the boiler.[13]

Vapor Pressure as a Function of Temperature

The vapor pressure of any substance is not a static value; it increases exponentially with temperature. This relationship is the primary reason that backstreaming becomes a significant issue and why cooled baffles or liquid nitrogen traps are employed in ultra-high vacuum (UHV) applications. While a complete vapor pressure curve from empirical measurement is proprietary, the relationship can be conceptualized as follows:



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Figure 2: Conceptual relationship between temperature and the vapor pressure of DOWSIL™ 704.

Protocol: Measuring Low Vapor Pressure via Knudsen Effusion

To ensure the quality and performance of a diffusion pump fluid, its vapor pressure must be accurately measured. For substances with very low vapor pressures like DOWSIL™ 704, the

Knudsen effusion method is a reliable and authoritative technique.[16] This method relates the rate of mass loss of a substance effusing through a small orifice into a vacuum to its equilibrium vapor pressure.

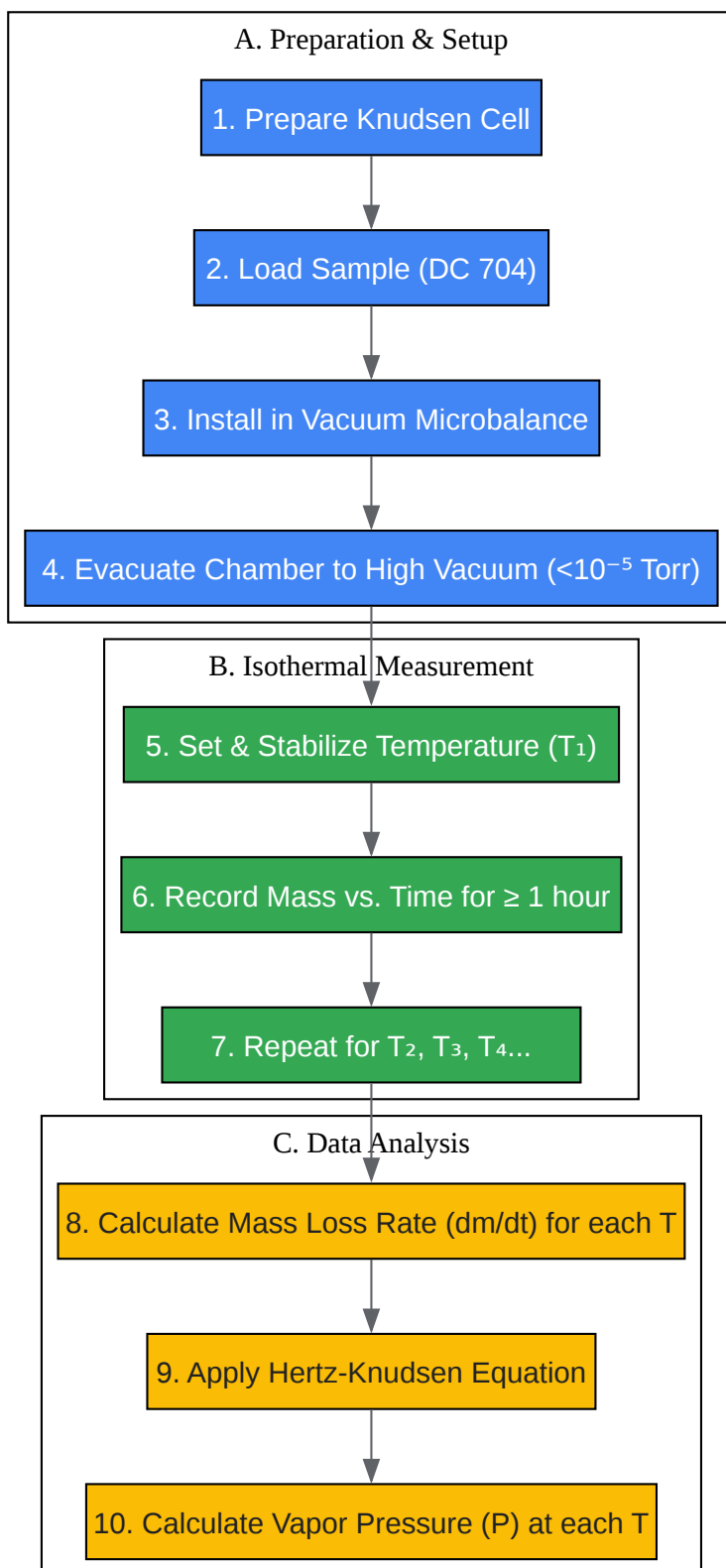
Principle of Operation

The method is based on the Hertz-Knudsen equation, which for a substance of molecular weight M at temperature T , gives the vapor pressure P as a function of the rate of mass loss (dm/dt) through an orifice of area A :

$$P = \left(\frac{dm}{dt} \right) / A * \sqrt{(2\pi RT) / M}$$

Where R is the universal gas constant. The protocol is designed to precisely measure each of these variables.

Experimental Workflow



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Figure 3: Experimental workflow for determining vapor pressure using the Knudsen effusion method.

Detailed Step-by-Step Methodology

- Preparation of the Knudsen Cell:
 - Precisely measure the diameter of the effusion orifice in the cell lid using a calibrated microscope or optical comparator. Calculate the area A . The orifice should be ideally thin-edged and circular.
 - Thoroughly clean and degas the cell by baking it under vacuum to remove any volatile contaminants.
 - Measure the tare mass of the empty, clean cell.
- Sample Loading:
 - Introduce a small amount (e.g., 50-100 mg) of DOWSIL™ 704 fluid into the Knudsen cell.
 - Record the total mass of the cell and sample.
- System Setup and Evacuation:
 - Suspend the Knudsen cell from the hook of a high-precision vacuum microbalance located inside a high-vacuum chamber.
 - Ensure the temperature control system (e.g., a surrounding furnace or jacket) and its sensor (thermocouple) are positioned correctly for accurate sample temperature measurement.
 - Evacuate the chamber using a turbomolecular or ion pump system to a pressure at least two orders of magnitude lower than the expected vapor pressure of the sample. This ensures that effusion is not impeded by background gas.
- Isothermal Measurement:

- Set the temperature controller to the first desired temperature (e.g., 50°C). Allow the system to fully stabilize, which may take 1-2 hours.
- Once the temperature and mass readings are stable, begin data acquisition. Record the sample mass as a function of time. The plot of mass vs. time should yield a straight line.
- Continue recording until a statistically significant mass loss is observed.
- Data Collection Across Temperatures:
 - Increment the temperature to the next setpoint (e.g., 60°C, 70°C).
 - Repeat the stabilization and data acquisition steps for each temperature.
- Data Analysis:
 - For each isothermal step, perform a linear regression on the mass vs. time data. The slope of this line is the mass loss rate, dm/dt .
 - Using the known values for M (484.81 g/mol), R , the measured A , and the experimental T (in Kelvin), calculate the vapor pressure P for each temperature using the Hertz-Knudsen equation.
- System Validation:
 - The protocol's integrity can be validated by running a standard reference material with a known low vapor pressure (e.g., Benzoic Acid) and comparing the experimental results to the established literature values.

Conclusion: The Practical Implications for Researchers

Understanding the vapor pressure of DOWSIL™ 704 is not merely an academic exercise; it is fundamental to achieving clean, stable, and deep vacuum environments. For researchers in materials science, surface analysis, or drug development (e.g., in mass spectrometry or vacuum drying), the low vapor pressure of this fluid directly translates to a lower background noise, reduced risk of sample contamination, and more reliable experimental outcomes. By

utilizing the data and protocols presented in this guide, professionals can better design their vacuum systems, predict performance limits, and troubleshoot issues related to vacuum quality, thereby upholding the integrity of their scientific work.

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- To cite this document: BenchChem. [vapor pressure of Dow Corning 704 diffusion pump fluid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b046594/docs#vapor-pressure-of-dow-corning-704-diffusion-pump-fluid\]](https://www.benchchem.com/product/b046594/docs#vapor-pressure-of-dow-corning-704-diffusion-pump-fluid)

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